

Spectroscopic Data of (S,S)-BenzP*: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (S,S)-BenzP
CAS No.: 1355162-85-4
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This technical guide provides an in-depth analysis of the spectroscopic data for the chiral phosphine ligand **(S,S)-BenzP**, also known as *(S,S)-1,2-Bis(tert-butylmethylphosphino)benzene*. This document is intended for researchers, scientists, and professionals in the field of drug development and asymmetric catalysis who utilize or are considering the use of this important P-stereogenic ligand. The following sections detail the nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic signatures of **(S,S)-BenzP**, offering insights into its structural characterization and quality control.

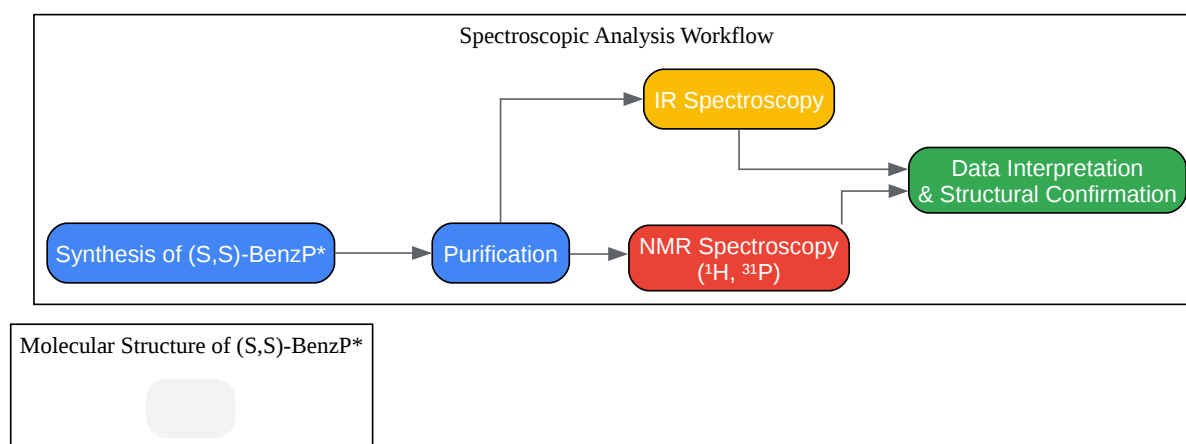
Introduction to (S,S)-BenzP*

(S,S)-BenzP* is a C₂-symmetric, electron-rich, P-stereogenic bisphosphine ligand. Its unique structural features, including the chiral phosphorus centers and the bulky tert-butyl groups, create a well-defined and sterically hindered chiral environment around a metal center. These characteristics have led to its successful application in various asymmetric catalytic reactions, most notably in rhodium-catalyzed asymmetric hydrogenation, where it has demonstrated exceptional enantioselectivities and high catalytic activities.^[1]

Accurate and thorough characterization of such ligands is paramount to ensure their purity and to understand their behavior in catalytic systems. Spectroscopic techniques, particularly NMR and IR, are indispensable tools for this purpose. This guide will present and interpret the key spectroscopic data for **(S,S)-BenzP***.

Molecular Structure and Analysis Workflow

The molecular structure of **(S,S)-BenzP*** is fundamental to understanding its spectroscopic properties. The following diagram illustrates the chemical structure and a typical workflow for its spectroscopic analysis.



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Figure 1: Molecular structure of **(S,S)-BenzP*** and a generalized workflow for its spectroscopic characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of **(S,S)-BenzP*** in solution. Both ^1H and ^{31}P NMR are crucial for confirming the identity and purity of the ligand.

Experimental Protocol for NMR Analysis

A general protocol for acquiring NMR spectra of **(S,S)-BenzP*** is as follows:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **(S,S)-BenzP*** in about 0.6 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3). The use of an inert atmosphere (e.g., nitrogen or argon) is recommended due to the air-sensitivity of many phosphine ligands.
- **Instrumentation:** Utilize a high-resolution NMR spectrometer, typically operating at a frequency of 400 MHz or higher for ^1H nuclei.
- **^1H NMR Acquisition:** Acquire a standard one-dimensional ^1H NMR spectrum. Key parameters to consider are the spectral width, number of scans, and relaxation delay.
- **^{31}P NMR Acquisition:** Acquire a one-dimensional ^{31}P NMR spectrum, often with proton decoupling to simplify the spectrum to a single resonance. An external standard, such as 85% H_3PO_4 , is used to reference the chemical shifts.

^1H NMR Spectral Data

The ^1H NMR spectrum provides information about the proton environments in the molecule. The expected signals for **(S,S)-BenzP*** are consistent with its symmetric structure.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Coupling Constant (J) Hz
7.43-7.38	multiplet	2H	Aromatic (Ar-H)	-
7.28-7.25	multiplet	2H	Aromatic (Ar-H)	-
1.25	doublet	6H	P-CH ₃	6.8
1.07	doublet	18H	P-C(CH ₃) ₃	6.8

Table 1: ^1H NMR data for **(S,S)-BenzP*** in CDCl_3 .

Interpretation of the ^1H NMR Spectrum:

- **Aromatic Region (7.43-7.25 ppm):** The two multiplets in the aromatic region correspond to the four protons on the benzene ring. The complexity of these signals arises from the different chemical environments of the protons ortho and meta to the phosphino groups, as well as potential second-order coupling effects.
- **Aliphatic Region (1.25 and 1.07 ppm):** The two doublets in the aliphatic region are characteristic of the methyl and tert-butyl groups attached to the phosphorus atoms. The signal at 1.25 ppm is assigned to the two P-CH₃ groups, and the signal at 1.07 ppm corresponds to the two P-C(CH₃)₃ groups. The doublet splitting is due to the coupling between the protons and the adjacent ³¹P nucleus. The integration of these signals (6H and 18H, respectively) is consistent with the number of protons in these groups.

³¹P NMR Spectral Data

³¹P NMR is particularly informative for phosphorus-containing compounds, providing a direct probe of the phosphorus environment.

Chemical Shift (δ) ppm	Multiplicity
-26.8	singlet

Table 2: ³¹P NMR data for **(S,S)-BenzP*** in CDCl₃.

Interpretation of the ³¹P NMR Spectrum:

The ³¹P{¹H} NMR spectrum of **(S,S)-BenzP*** exhibits a single resonance at approximately -26.8 ppm. The appearance of a single peak confirms the C₂-symmetry of the molecule, indicating that the two phosphorus atoms are chemically equivalent. The chemical shift value is within the typical range for trialkylphosphines.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the vibrational modes of the molecule, which is useful for identifying characteristic functional groups.

Experimental Protocol for IR Analysis

A standard method for obtaining the IR spectrum of a solid sample like **(S,S)-BenzP*** is as follows:

- **Sample Preparation:** Prepare a potassium bromide (KBr) pellet by mixing a small amount of **(S,S)-BenzP*** (typically 1-2 mg) with approximately 100-200 mg of dry KBr powder. The mixture is then pressed into a thin, transparent disk.
- **Instrumentation:** Use a Fourier-transform infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the spectrum over the mid-infrared range (typically 4000-400 cm^{-1}).

IR Spectral Data

The IR spectrum of **(S,S)-BenzP*** displays several characteristic absorption bands.

Wavenumber (cm^{-1})	Assignment
3049	Aromatic C-H stretch
2959, 2928, 2866	Aliphatic C-H stretch
1458	Aromatic C=C stretch
1395, 1364	C-H bending (tert-butyl)
748	Aromatic C-H out-of-plane bend

Table 3: Key IR absorption bands for **(S,S)-BenzP*** (KBr pellet).

Interpretation of the IR Spectrum:

- **C-H Stretching Vibrations:** The bands above 3000 cm^{-1} (3049 cm^{-1}) are characteristic of aromatic C-H stretching vibrations. The strong absorptions between 2866 and 2959 cm^{-1} are due to the C-H stretching of the methyl and tert-butyl groups.
- **Aromatic C=C Stretching:** The absorption at 1458 cm^{-1} is typical for the carbon-carbon stretching vibrations within the benzene ring.

- C-H Bending Vibrations: The bands at 1395 and 1364 cm^{-1} are characteristic of the C-H bending modes of the tert-butyl groups. The strong band at 748 cm^{-1} is indicative of the out-of-plane C-H bending of the ortho-disubstituted benzene ring.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive fingerprint for the **(S,S)-BenzP*** ligand. The ^1H and ^{31}P NMR spectra confirm the molecular structure and its C_2 -symmetry, while the IR spectrum identifies the key functional groups present. This information is crucial for researchers to verify the identity, purity, and integrity of **(S,S)-BenzP*** before its use in sensitive applications such as asymmetric catalysis, thereby ensuring the reliability and reproducibility of their experimental results.

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